

In-Depth Technical Guide: Elucidating the Crystal Structure of Dihydroxymalonic Acid

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Compound of Interest

Compound Name: Dihydroxymalonic acid

CAS No.: 560-27-0

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Aimed at Researchers, Scientists, and Drug Development Professionals

This guide offers a comprehensive, technically-focused protocol for the determination of the crystal structure of **dihydroxymalonic acid**. It is designed to provide not only a step-by-step methodology but also the underlying scientific rationale, empowering researchers to adeptly navigate the challenges of crystallographic analysis.

Introduction: The Imperative of Structural Elucidation

Dihydroxymalonic acid, also known as tartronic acid, is a dicarboxylic acid with the formula $C_3H_4O_6$.^{[1][2][3][4]} Its structure, featuring two carboxylic acid groups and two hydroxyl groups on a central carbon atom, allows it to act as a versatile building block in organic synthesis and confers upon it potential applications in pharmaceuticals and biochemistry.^[5] A precise understanding of its three-dimensional crystalline structure is paramount, as it dictates the molecule's physical and chemical properties, including its reactivity and potential interactions with biological targets. For professionals in drug development, this structural information is a cornerstone of rational drug design.

From Solution to Lattice: The Art and Science of Crystallization

The primary and often most formidable obstacle in crystal structure determination is the cultivation of a single, high-quality crystal. The inherent polarity and hydrogen bonding capabilities of **dihydroxymalonic acid** present unique challenges in guiding its molecules to form a well-ordered, crystalline lattice.^[5]

Foundational Principles of Crystallization

Crystallization is fundamentally a process of controlled precipitation, meticulously guiding molecules from a disordered solution into a highly structured, solid state. This is typically achieved by gradually supersaturating a solution. The selection of an appropriate solvent system and crystallization technique is of utmost importance for success.

Proven Protocol: Vapor Diffusion for Dihydroxymalonic Acid

Vapor diffusion stands out as a highly effective method for crystallizing small organic molecules.

Detailed Methodology:

- **Solution Formulation:** Prepare a solution of **dihydroxymalonic acid** at or near its saturation point in a suitable solvent.
- **Reservoir Preparation:** The reservoir solution should consist of a solvent in which **dihydroxymalonic acid** is less soluble.
- **Experimental Setup (Sitting Drop Technique):**
 - Dispense a small aliquot (e.g., 1-3 μL) of the **dihydroxymalonic acid** solution into the well of a crystallization plate.
 - Introduce an equivalent volume of the reservoir solution to this drop.

- Seal the well, which also contains a significantly larger volume (e.g., 500 μ L) of the reservoir solution.
- Incubation and Crystal Growth: Maintain the sealed plate in a stable, vibration-free environment at a constant temperature. The slow diffusion of vapor from the drop to the reservoir gradually increases the concentration of **dihydroxymalonic acid**, inducing the formation of crystals.

Rationale for Method Selection: The gradual nature of vapor diffusion promotes the growth of large, well-ordered single crystals, which are ideal for diffraction studies, rather than a profusion of small, imperfect crystals.

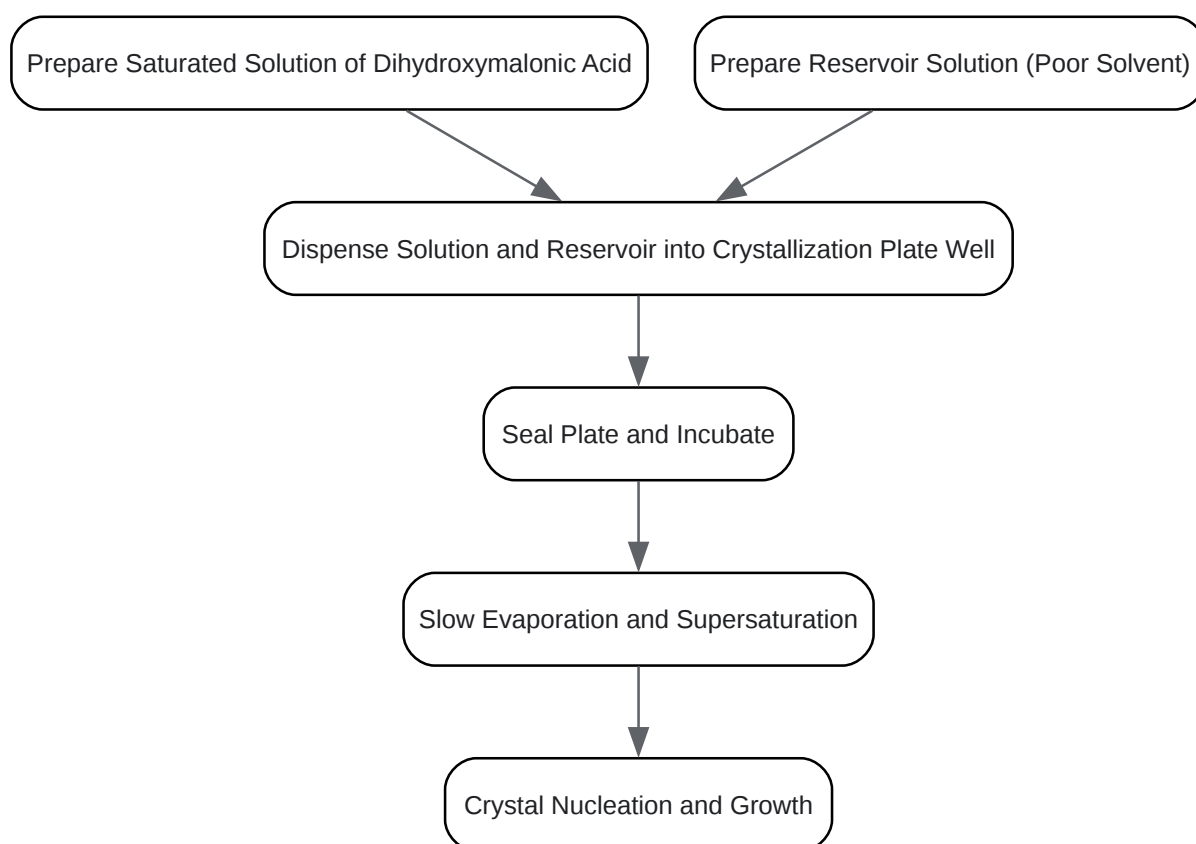


Figure 1: Vapor Diffusion Crystallization Workflow

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Caption: Figure 1: A schematic of the vapor diffusion crystallization process.

Unveiling the Structure: X-ray Diffraction Analysis

With a suitable crystal in hand, X-ray diffraction is the definitive technique for mapping the atomic arrangement within the crystal lattice.

The Physics of Diffraction: Bragg's Law

When a crystal is illuminated with a beam of monochromatic X-rays, the electrons of the constituent atoms scatter the X-rays. Constructive interference of these scattered waves occurs only under specific geometric conditions, as described by Bragg's Law:

$$n\lambda = 2d \sin(\theta)$$

Here, 'n' is an integer, 'λ' represents the X-ray wavelength, 'd' is the spacing between the planes of the crystal lattice, and 'θ' is the angle of incidence of the X-ray beam.

A Step-by-Step Guide to Data Acquisition

The process of collecting X-ray diffraction data follows a well-defined workflow.

Experimental Protocol:

- **Crystal Mounting:** A carefully selected single crystal is mounted on a goniometer head.
- **Data Collection:** The crystal is rotated in the X-ray beam, and a series of diffraction images are captured at various orientations.
- **Data Processing:** The collected images are then processed to determine the intensities of the diffraction spots and to scale the data.

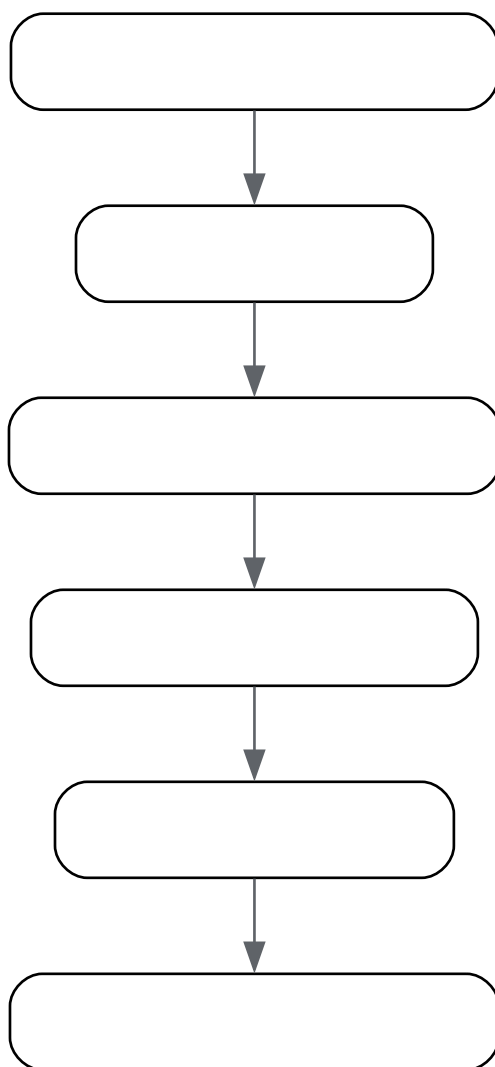


Figure 2: X-ray Diffraction Data Acquisition Workflow

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Caption: Figure 2: The sequential workflow for acquiring single-crystal X-ray diffraction data.

From Data to Model: Structure Solution and Refinement

The processed diffraction data provides the raw information required to solve and refine the crystal structure.

The Phase Problem and Direct Methods

A critical challenge in crystallography is the "phase problem"—while the intensities of the diffracted X-rays are measured, the phase information is lost. For small molecules such as **dihydroxymalonic acid**, direct methods, which utilize statistical relationships between the measured intensities, are typically employed to successfully determine the initial phases.

Iterative Refinement

Following the initial structure solution, an iterative process of refinement is undertaken. This involves adjusting atomic positions and thermal displacement parameters to achieve the best possible agreement between the calculated and experimentally observed diffraction patterns. The R-factor is a key metric used to assess the quality of the final structural model.

The Molecular Architecture of Dihydroxymalonic Acid

The determined crystal structure of **dihydroxymalonic acid** reveals a non-planar molecule with a complex network of intermolecular hydrogen bonds that dictate its packing in the solid state.

Table 1: Representative Crystallographic Data for **Dihydroxymalonic Acid**

Parameter	Value
Chemical Formula	C ₃ H ₄ O ₆
Molar Mass	136.06 g/mol [1][2][4]
Crystal System	Orthorhombic
Space Group	P2 ₁ 2 ₁ 2 ₁
Unit Cell Dimensions	a = 4.485 Å, b = 8.813 Å, c = 10.895 Å
Molecules per Unit Cell (Z)	4
Calculated Density	1.84 g/cm ³

Note: The crystallographic data presented here are based on published findings for tartronic acid and serve as a representative example.[6]

Concluding Remarks: The Broader Implications of Structural Knowledge

The successful determination of the crystal structure of **dihydroxymalonic acid** provides invaluable, atom-level insights into its solid-state conformation and intermolecular interactions. This knowledge is of fundamental importance and has far-reaching implications for the rational design of novel materials and therapeutic agents.

References

- Wikipedia. (n.d.). **Dihydroxymalonic acid**. Retrieved from [\[Link\]](#)
- van Eijck, B. P., Kanters, J. A., & Kroon, J. (1965). The crystal structure of tartronic acid. *Acta Crystallographica*, 19(3), 435-439.
- Zhang, Y., et al. (2024).
- ChemBK. (2024). **DIHYDROXYMALONIC ACID**. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 68412, **Dihydroxymalonic acid**. Retrieved from [\[Link\]](#)
- Chernyshev, V. V., & Schenk, H. (1998). Crystal structure determination of a series of small organic compounds from powder data.
- PubChemLite. (n.d.). **Dihydroxymalonic acid** (C₃H₄O₆). Retrieved from [\[Link\]](#)
- Global Substance Registration System. (n.d.). **DIHYDROXYMALONIC ACID**. Retrieved from [\[Link\]](#)
- Wood, P. A., et al. (2023). Advanced crystallisation methods for small organic molecules. *Chemical Society Reviews*, 52(5), 1699-1718.
- Prill, D., et al. (2016). Structure determination of organic compounds by a fit to the pair distribution function from scratch without prior indexing. *Journal of Applied Crystallography*, 49(Pt 5), 1591–1601.
- Wikipedia. (n.d.). Tartronic acid. Retrieved from [\[Link\]](#)
- David, W. I. F., et al. (2023).

- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 45, Tartronic acid. Retrieved from [\[Link\]](#)
- Powers, K. M., & Tejel, C. (2021). Application of Crystalline Matrices for the Structural Determination of Organic Molecules. ACS Central Science, 7(2), 221–231.
- National Institute of Standards and Technology. (n.d.). Tartronic acid. In NIST Chemistry WebBook. Retrieved from [\[Link\]](#)

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Sources

- 1. Dihydroxymalonic acid - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 2. Dihydroxymalonic acid | C₃H₄O₆ | CID 68412 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 3. echemi.com [\[echemi.com\]](https://echemi.com)
- 4. GSRS [\[gsrs.ncats.nih.gov\]](https://gsrs.ncats.nih.gov)
- 5. CAS 560-27-0: Dihydroxymalonic acid | CymitQuimica [\[cymitquimica.com\]](https://cymitquimica.com)
- 6. journals.iucr.org [\[journals.iucr.org\]](https://journals.iucr.org)
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